

# Physicochemical Properties of Diphenyl Adipate: A Technical Guide

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## Compound of Interest

Compound Name: *Diphenyl adipate*

Cat. No.: *B1582185*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of **Diphenyl adipate**. The information is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise data and detailed experimental methodologies.

## Core Physicochemical Data

**Diphenyl adipate**, with the CAS number 3195-37-7, is the diphenyl ester of hexanedioic acid. [1][2] It is a compound of interest in polymer science and as a plasticizer.[3] The key physicochemical properties of **Diphenyl adipate** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>18</sub> H <sub>18</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	298.33 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	105.5-106 °C	<a href="#">[6]</a>
Boiling Point (Predicted)	444.5 ± 28.0 °C	<a href="#">[6]</a>
Density (Predicted)	1.153 ± 0.06 g/cm <sup>3</sup>	<a href="#">[6]</a>
Topological Polar Surface Area	52.6 Å <sup>2</sup>	<a href="#">[1]</a>
Rotatable Bond Count	9	<a href="#">[1]</a>
Hydrogen Bond Acceptor Count	4	<a href="#">[1]</a>
Hydrogen Bond Donor Count	0	<a href="#">[1]</a>

## Synthesis and Reactivity

**Diphenyl adipate** is primarily synthesized through the esterification of adipic acid with phenol.[\[3\]](#) This reaction is typically catalyzed by a strong acid and driven to completion by the removal of water.[\[3\]](#) An alternative synthetic route is transesterification, involving the reaction of a diester of adipic acid (such as dimethyl adipate or diethyl adipate) with phenol.[\[3\]](#)

The primary reactions of **Diphenyl adipate** include hydrolysis and transesterification. Hydrolysis, the reverse of its synthesis, yields adipic acid and phenol.[\[3\]](#) Transesterification with other alcohols or diols is a key reaction in polymer chemistry, for example, in the production of polyesters.[\[3\]](#)

## Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **Diphenyl adipate** are outlined below. These protocols are based on standard laboratory practices.

### Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity.[\[7\]](#)[\[8\]](#)[\[9\]](#)

### Methodology:

- Sample Preparation: A small amount of dry, crystalline **Diphenyl adipate** is finely powdered. [9][10] A capillary tube is sealed at one end and the powdered sample is packed into it to a height of about 1 cm, ensuring tight packing without air gaps.[9]
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[9][11] This assembly is then placed in a heating bath (e.g., a Thiele tube or a commercial melting point apparatus) containing a high-boiling point liquid like paraffin oil.[9][12]
- Heating and Observation: The heating bath is heated gently and stirred continuously to ensure uniform temperature distribution.[8] The temperature is recorded at which the first droplet of liquid appears (the beginning of melting) and the temperature at which the entire solid has turned into a clear liquid (the end of melting).[7][8] A pure substance will have a sharp melting point with a narrow range of 1-2°C.[7]

## Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the atmospheric pressure.[13][14][15]

### Methodology:

- Apparatus Setup: A small amount of **Diphenyl adipate** is placed in a distillation flask. A few boiling chips are added to ensure smooth boiling.[14] A thermometer is placed in the neck of the flask with the top of the bulb level with the side arm leading to the condenser.[14]
- Heating: The flask is heated gently.[14] As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- Observation: The temperature at which the liquid is actively boiling and a steady stream of distillate is collected is recorded as the boiling point.[13] This temperature should remain constant during the distillation of a pure compound.

## Determination of Solubility

Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature to form a saturated solution.[16]

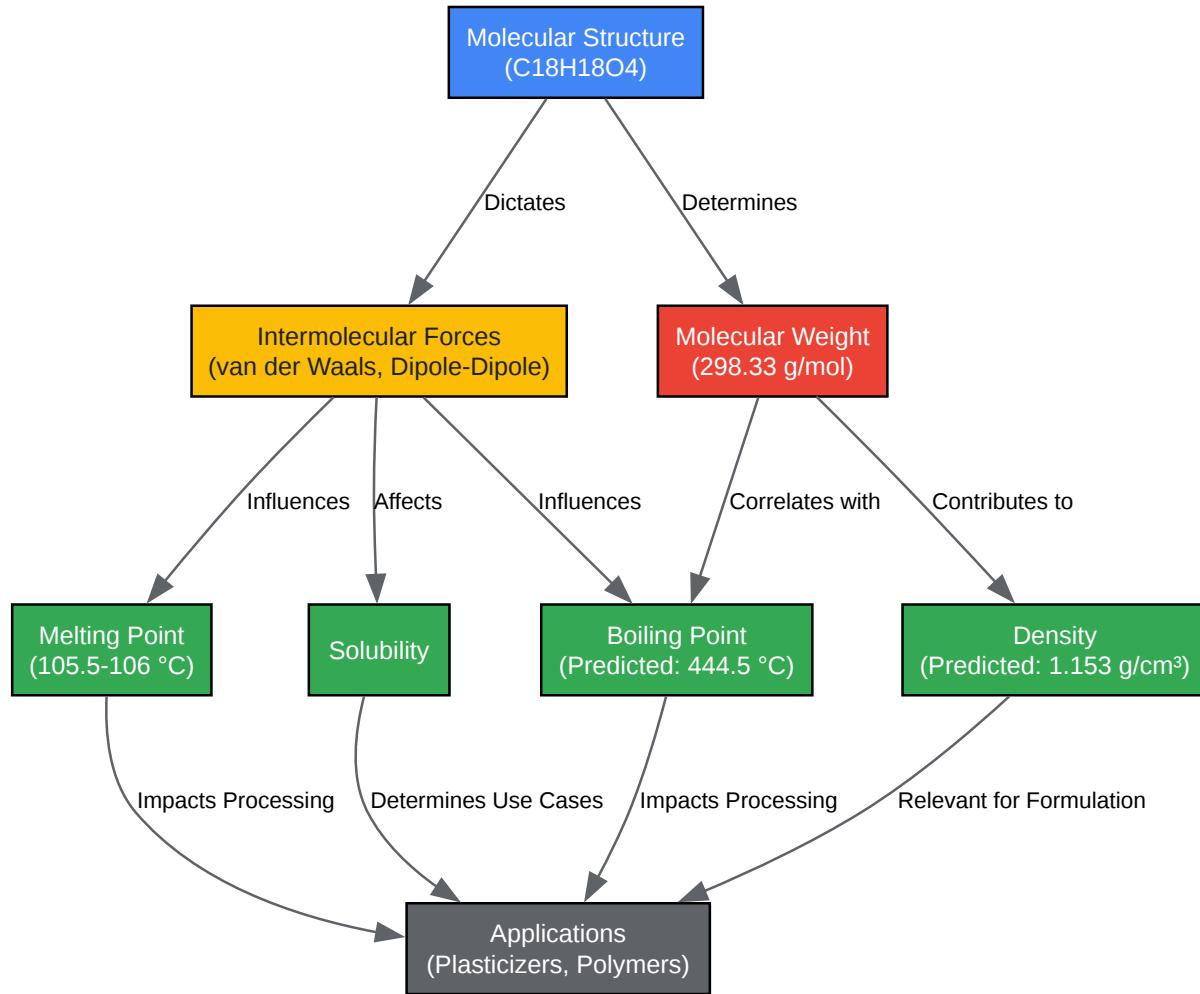
Methodology:

- Preparation of a Saturated Solution: An excess amount of **Diphenyl adipate** is added to a known volume of the solvent (e.g., water, ethanol, acetone) in a flask. The mixture is stirred or shaken at a constant temperature for an extended period (e.g., 24 hours) to ensure equilibrium is reached.[17]
- Separation: The undissolved solid is removed by filtration or centrifugation, yielding a clear saturated solution.[17]
- Analysis of the Saturated Solution: A known volume of the saturated solution is taken, and the solvent is evaporated to dryness. The mass of the remaining solid (**Diphenyl adipate**) is measured.
- Calculation: The solubility is calculated by dividing the mass of the dissolved solid by the volume of the solvent used.[16] This can be expressed in units such as g/L or mol/L. For sparingly soluble substances, more sensitive analytical techniques like spectroscopy or chromatography may be required to determine the concentration of the solute in the saturated solution.

## Logical Relationships of Physicochemical Properties

The physicochemical properties of a compound like **Diphenyl adipate** are interconnected and influence its behavior and applications. The following diagram illustrates these relationships.

## Interrelation of Diphenyl Adipate's Physicochemical Properties

[Click to download full resolution via product page](#)*Interrelation of Diphenyl Adipate's Physicochemical Properties*

This guide provides a foundational understanding of the physicochemical properties of **Diphenyl adipate**. For specific applications, further experimental validation under relevant conditions is recommended.

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